

# Chloro(dicyclohexylphenylphosphine)gold(I): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Chloro(dicyclohexylphenylphosphine)gold(I)

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## Abstract

This technical guide provides an in-depth overview of

**Chloro(dicyclohexylphenylphosphine)gold(I)**, a significant organogold compound with applications in catalysis. The document covers its discovery and historical context, detailed physicochemical and structural properties, a comprehensive experimental protocol for its synthesis, and a discussion of its primary applications. While this compound is a member of the broader class of gold(I) phosphine complexes, some of which have been investigated for medicinal purposes, specific biological activity data for

**Chloro(dicyclohexylphenylphosphine)gold(I)** is not extensively available in public literature. This guide is intended to be a valuable resource for researchers in organic synthesis and medicinal chemistry.

## Introduction and Historical Context

The exploration of gold compounds in chemistry and medicine has a rich history. While gold in its metallic form has been used for centuries, the therapeutic potential of gold complexes was recognized in the 20th century, particularly with the use of gold(I) thiolates for the treatment of rheumatoid arthritis. A significant advancement in this field was the development of Auranofin, an oral antiarthritic agent containing a gold(I) center coordinated to a phosphine and a thiolate

ligand. This development spurred further research into the synthesis and application of various gold(I) phosphine complexes.

**Chloro(dicyclohexylphenylphosphine)gold(I)** emerged from this broader investigation into the properties of gold(I) phosphine compounds. Its synthesis and structural characterization were notably detailed in a 1991 publication by Muir, Cuadrado, and Muir. They prepared the compound following a procedure adapted from the work of Sutton and colleagues, who, in 1972, were instrumental in developing oral gold-based antiarthritic agents. While initially explored within the context of potential medicinal applications,

**Chloro(dicyclohexylphenylphosphine)gold(I)** has found a more prominent role as a catalyst in modern organic synthesis.

## Physicochemical and Structural Properties

**Chloro(dicyclohexylphenylphosphine)gold(I)** is a colorless, air-stable solid. Its key properties are summarized in the table below. The molecular structure of the compound has been elucidated by single-crystal X-ray diffraction, revealing a linear coordination geometry around the gold(I) center, which is typical for Au(I) complexes.

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>27</sub> AuClP	[1]
Molecular Weight	506.8 g/mol	[1]
Appearance	Colorless solid	
Crystal System	Orthorhombic	[1]
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>	[1]
Unit Cell Dimensions	a = 8.476(5) Å, b = 13.747(2) Å, c = 15.951(3) Å	[1]
Volume	1858.8(3) Å <sup>3</sup>	[1]
Calculated Density	1.81 g/cm <sup>3</sup>	[1]
Au-P Bond Length	2.234(2) Å	[1]
Au-Cl Bond Length	2.281(3) Å	[1]
P-Au-Cl Bond Angle	178.3(1)°	[1]

## Experimental Protocols

### Synthesis of

### Chloro(dicyclohexylphenylphosphine)gold(I)

The following protocol is adapted from the procedure described by Muir, Cuadrado, and Muir (1991), which is a modification of the method developed by Sutton et al. (1972).

Materials:

- Tetrachloroauric(III) acid (HAuCl<sub>4</sub>)
- 2,2'-Thiodiethanol
- Dicyclohexylphenylphosphine (PCy<sub>2</sub>Ph)
- Ethanol

#### Procedure:

- **Reduction of Gold(III) to Gold(I):** A solution of tetrachloroauric(III) acid in ethanol is prepared. An excess of 2,2'-thiodiethanol is added to this solution to reduce the Au(III) to Au(I). The reaction mixture is stirred at room temperature. The progress of the reduction is monitored by the color change of the solution from yellow to nearly colorless.
- **Formation of the Gold(I) Phosphine Complex:** Once the reduction is complete, a stoichiometric amount of dicyclohexylphenylphosphine, dissolved in ethanol, is added dropwise to the solution containing the Au(I) species.
- **Precipitation and Isolation:** Upon addition of the phosphine ligand, **Chloro(dicyclohexylphenylphosphine)gold(I)** precipitates from the solution as a colorless solid. The precipitate is collected by filtration, washed with ethanol to remove any unreacted starting materials and byproducts, and then dried under vacuum.
- **Recrystallization (Optional):** For obtaining X-ray quality single crystals, the crude product can be recrystallized from a suitable solvent system, such as a mixture of dichloromethane and hexane.

## Applications in Catalysis

**Chloro(dicyclohexylphenylphosphine)gold(I)**, often in combination with a silver salt to abstract the chloride ligand and generate a cationic gold species, is an effective catalyst for a variety of organic transformations. Its primary application lies in the activation of alkynes and allenes towards nucleophilic attack.

One of the most significant applications is in the cycloisomerization of enynes. In these reactions, the gold(I) catalyst activates the alkyne moiety, facilitating an intramolecular attack by the tethered alkene. This leads to the formation of complex carbocyclic and heterocyclic scaffolds.

While specific quantitative catalytic data for **Chloro(dicyclohexylphenylphosphine)gold(I)** is not readily available in a consolidated format, related (phosphine)gold(I) chloride catalysts have been shown to promote enyne cyclizations with high efficiency, often with catalyst loadings as low as 1-5 mol% and affording high yields of the desired products under mild reaction conditions.<sup>[2]</sup>

## Biological Activity

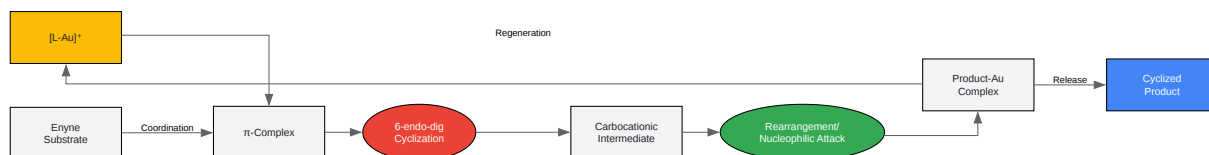
The field of medicinal inorganic chemistry has seen a resurgence of interest in gold complexes as potential therapeutic agents, particularly for cancer treatment. Many gold(I) phosphine complexes have been shown to exhibit significant in vitro cytotoxicity against various cancer cell lines. The proposed mechanism of action often involves the inhibition of thioredoxin reductase, an enzyme crucial for cellular redox homeostasis.

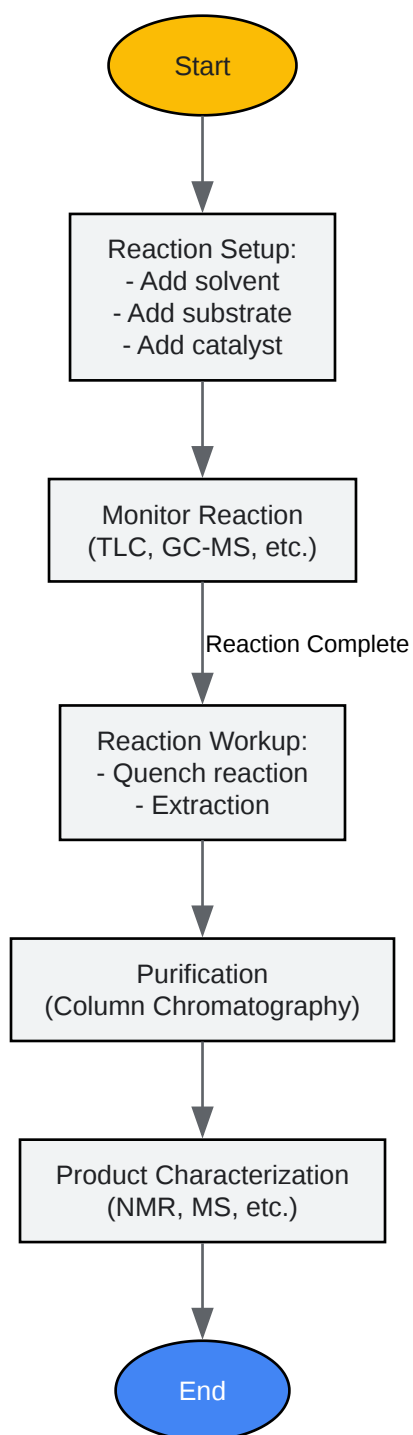
However, there is a lack of specific published data on the biological activity, such as IC50 values, for **Chloro(dicyclohexylphenylphosphine)gold(I)**. While it belongs to a class of compounds with demonstrated biological potential, its own cytotoxic or other medicinal properties have not been a primary focus of reported research. For context, other gold(I) phosphine complexes have reported IC50 values in the low micromolar to nanomolar range against various cancer cell lines.<sup>[3]</sup> It is plausible that

**Chloro(dicyclohexylphenylphosphine)gold(I)** may exhibit similar activity, but this would require dedicated experimental investigation.

## Visualizations

### Catalytic Cycle of Gold(I)-Catalyzed Enyne Cycloisomerization





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